

Data Presentation: Solubility of C1 to C6 Alcohols in Water

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Hexanol

Cat. No.: B041254

[Get Quote](#)

The following table summarizes the aqueous solubility of straight-chain alcohols from C1 to C6. The data highlights that while methanol, ethanol, and propan-1-ol are miscible with water, the solubility of butan-1-ol, pentan-1-ol, and hexan-1-ol is significantly lower.

Alcohol	Chemical Formula	Molar Mass (g/mol)	Solubility in water (g/100 mL)	Temperature (°C)
Methanol	CH ₃ OH	32.04	Miscible[1][2]	25
Ethanol	C ₂ H ₅ OH	46.07	Miscible[3][4]	20
Propan-1-ol	C ₃ H ₇ OH	60.10	Miscible[5][6][7]	25
Butan-1-ol	C ₄ H ₉ OH	74.12	7.7[8]	20
Pentan-1-ol	C ₅ H ₁₁ OH	88.15	2.2[9][10][11]	25
Hexan-1-ol	C ₆ H ₁₃ OH	102.17	0.59[12][13]	20

Experimental Protocol: Determination of Alcohol Solubility

A common method to determine the solubility of alcohols in water is the shake-flask method, which is considered the gold standard.

Objective: To determine the mass of alcohol that can dissolve in a given volume of water at a specific temperature to reach a state of equilibrium.

Materials:

- The alcohol to be tested (e.g., butan-1-ol, pentan-1-ol, hexan-1-ol)
- Distilled or deionized water
- Erlenmeyer flasks with stoppers
- A constant temperature water bath or incubator
- A calibrated analytical balance
- A magnetic stirrer and stir bars
- A centrifuge (optional)
- A gas chromatograph (GC) or other suitable analytical instrument for concentration measurement

Procedure:

- An excess amount of the alcohol is added to a known volume of water in an Erlenmeyer flask. The "excess" ensures that a saturated solution is formed.
- The flask is securely stoppered and placed in a constant temperature bath, which is set to the desired temperature (e.g., 20°C or 25°C).
- The mixture is agitated using a magnetic stirrer for a prolonged period (e.g., 24 to 48 hours) to ensure that equilibrium is reached.
- After stirring, the mixture is allowed to stand in the constant temperature bath for a significant period (e.g., another 24 hours) to allow the undissolved alcohol to separate from the aqueous phase. If necessary, centrifugation can be used to facilitate this separation.
- A sample of the clear, saturated aqueous phase is carefully withdrawn.

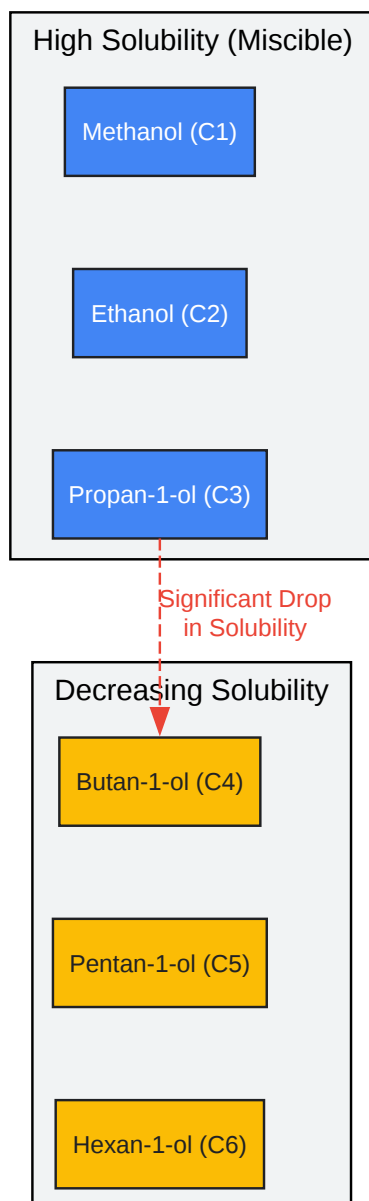
- The concentration of the alcohol in the aqueous sample is determined using an appropriate analytical technique, such as gas chromatography.
- The solubility is then expressed as the mass of the alcohol per unit volume or mass of water (e.g., g/100 mL).

Mandatory Visualization: The Trend of Decreasing Solubility

The solubility of alcohols in water is governed by the interplay between the hydrophilic hydroxyl (-OH) group and the hydrophobic alkyl chain. The hydroxyl group can form hydrogen bonds with water molecules, which promotes solubility. Conversely, the nonpolar alkyl chain disrupts the hydrogen bonding network of water, which disfavors solubility.

As the carbon chain length increases from C1 to C6, the hydrophobic character of the alcohol molecule becomes more dominant. This leads to a significant decrease in water solubility, as illustrated in the following diagram.

Relationship Between Carbon Chain Length and Water Solubility of Alcohols



[Click to download full resolution via product page](#)

Figure 1: Trend in water solubility of C1-C6 alcohols.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. solubilityofthings.com [solubilityofthings.com]
- 2. Methanol | CH₃OH | CID 887 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. quora.com [quora.com]
- 4. ethanol [chemister.ru]
- 5. 1-Propanol | C₃H₈O | CID 1031 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Propan-1-ol [chemeurope.com]
- 7. 1-Propanol - Wikipedia [en.wikipedia.org]
- 8. 1-Butanol | C₄H₁₀O | CID 263 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Pentanol - Sciencemadness Wiki [sciencemadness.org]
- 10. 1-Pentanol - Wikipedia [en.wikipedia.org]
- 11. ez.restek.com [ez.restek.com]
- 12. 1-Hexanol | C₆H₁₄O | CID 8103 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. downloads.regulations.gov [downloads.regulations.gov]
- To cite this document: BenchChem. [Data Presentation: Solubility of C1 to C6 Alcohols in Water]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041254#a-comparative-analysis-of-c1-to-c6-alcohol-solubility]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com